

Technical Support Center: Sodium Tetrachloroaurate (Na[AuCl₄])

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Compound of Interest

Compound Name: sodium;trichlorogold;chloride

Cat. No.: B091692

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with sodium tetrachloroaurate.

Frequently Asked Questions (FAQs)

Q1: What is the expected appearance of high-purity sodium tetrachloroaurate?

High-purity sodium tetrachloroaurate, in its dihydrate form (Na[AuCl₄]·2H₂O), should be a golden-orange crystalline solid.[\[1\]](#)[\[2\]](#)

Q2: My sodium tetrachloroaurate is a different color (e.g., brownish, reddish, or pale yellow). What could be the cause?

An off-color appearance can indicate the presence of impurities:

- Brownish tint: May suggest the presence of organic matter or the reduction of some Au(III) to colloidal gold.
- Reddish tint: Often indicates the presence of copper impurities.[\[3\]](#)
- Pale yellow: Could be due to variations in hydration state or the presence of certain metal salt impurities.

Q3: I'm observing insoluble particles in my sodium tetrachloroaurate solution. What might they be?

Sodium tetrachloroaurate is soluble in water, alcohol, and ether.[\[1\]](#)[\[4\]](#) Insoluble materials could be:

- Unreacted gold powder from the synthesis.
- Precipitated impurities such as silver chloride (AgCl), which can form if silver impurities are present in the gold source.[\[5\]](#)
- Silica or other particulates introduced from glassware or reagents.

Q4: What are the common elemental impurities found in sodium tetrachloroaurate?

Common elemental impurities often originate from the gold source material or the reagents used in synthesis. These can include:

- Metals from the gold source: Silver (Ag), copper (Cu), lead (Pb), iron (Fe), zinc (Zn), nickel (Ni), and platinum group metals (e.g., Pd, Pt).[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Contaminants from reagents: Reagents like hydrochloric acid can introduce impurities such as other chlorinated hydrocarbons, sulfur dioxide, and arsenic.[\[7\]](#)[\[8\]](#)

Q5: How can I determine the purity of my sodium tetrachloroaurate?

The most common method for determining trace metal impurities is Inductively Coupled Plasma Mass Spectrometry (ICP-MS).[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) This technique can quantify a wide range of elemental impurities to very low levels. UV-Visible spectroscopy can also be used for qualitative assessment, as pure solutions have characteristic absorption spectra.[\[13\]](#)

Q6: Can I purify my sodium tetrachloroaurate if I suspect it has impurities?

Yes, recrystallization is a common method for purifying crystalline solids like sodium tetrachloroaurate. This process involves dissolving the impure solid in a minimal amount of hot solvent and then allowing it to slowly cool, forming purer crystals while the impurities remain in the mother liquor.[\[14\]](#)[\[15\]](#)

Data Presentation

Table 1: Common Purity Grades of Commercially Available Sodium Tetrachloroaurate and Typical Impurity Levels.

Purity Grade	Assay	Total Metal Impurities (Typical)	Analytical Method
Reagent Grade	~99%	Not always specified	-
High Purity	99.99%	≤ 0.01% (100 ppm)	Trace Metals Basis
Ultra-High Purity	99.998%	≤ 30.0 ppm	Trace Metal Analysis (ICP-MS) [10] [11]

Experimental Protocols

Protocol 1: General Recrystallization for Purification of Sodium Tetrachloroaurate

This protocol describes a general method to purify sodium tetrachloroaurate from soluble and some insoluble impurities.

Materials:

- Impure sodium tetrachloroaurate
- Deionized water
- Erlenmeyer flask
- Hot plate
- Buchner funnel and flask
- Filter paper
- Ice bath

Methodology:

- Place the impure sodium tetrachloroaurate solid into an Erlenmeyer flask.
- Add a minimal amount of deionized water to the flask.
- Gently heat the mixture on a hot plate while swirling until the solid is completely dissolved. Avoid boiling.
- If insoluble impurities are present, perform a hot filtration by quickly passing the hot solution through a fluted filter paper into a clean, pre-warmed Erlenmeyer flask.
- Allow the hot, clear solution to cool slowly to room temperature. Covering the flask will slow the cooling and promote the formation of larger, purer crystals.[\[14\]](#)
- Once the solution has reached room temperature, place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of ice-cold deionized water to remove any remaining mother liquor.
- Dry the purified crystals in a desiccator.

Protocol 2: Synthesis of Sodium Tetrachloroaurate Dihydrate

This protocol is based on the conventional method of preparing sodium tetrachloroaurate.[\[1\]](#)
[\[16\]](#)

Materials:

- Tetrachloroauric acid ($\text{H}[\text{AuCl}_4]$)
- Sodium chloride (NaCl)
- Deionized water

- Beaker
- Stirring hot plate
- Evaporating dish

Methodology:

- Prepare an aqueous solution of tetrachloroauric acid.
- In a separate beaker, dissolve a stoichiometric amount of sodium chloride in deionized water.
- Add the tetrachloroauric acid solution to the sodium chloride solution while stirring.
- Heat the mixture to 100°C with continuous stirring.^{[1][16]}
- Transfer the solution to an evaporating dish and reduce the volume by heating.
- Allow the concentrated solution to cool, which will induce the crystallization of golden-orange sodium tetrachloroaurate dihydrate crystals.
- Collect the crystals by filtration and dry them appropriately.

Mandatory Visualization

Caption: Troubleshooting guide for an off-color sodium tetrachloroaurate product.

Caption: Experimental workflow for the purification of sodium tetrachloroaurate.

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